

Endophenazine B: A Technical Guide to its Structure and Spectroscopic Profile

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Compound of Interest

Compound Name: *Endophenazine B*

Cat. No.: *B1245414*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Endophenazine B is a naturally occurring phenazine antibiotic first isolated from the arthropod-associated endosymbiont *Streptomyces anulatus*. As a member of the endophenazine family, it is part of a group of compounds known for their antimicrobial and herbicidal activities. This technical guide provides a comprehensive overview of the structure elucidation and detailed spectroscopic data of **Endophenazine B**, intended to serve as a valuable resource for researchers in natural product chemistry, microbiology, and drug discovery.

Chemical Structure

The structure of **Endophenazine B** was determined through extensive spectroscopic analysis and has been identified as 5-methyl-9-(3-methylbut-2-en-1-yl)-7-oxo-5,7-dihydrophenazine-1-carboxylate.

Molecular Formula: $C_{19}H_{18}N_2O_3$ Monoisotopic Mass: 322.1317 Da

Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **Endophenazine B**, which were crucial for its structure elucidation.

Table 1: ^1H NMR Spectroscopic Data (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	8.25	dd	7.2, 1.5
H-3	7.78	dd	8.8, 7.2
H-4	8.45	dd	8.8, 1.5
H-6	6.42	d	2.0
H-8	7.05	d	2.0
H-1'	4.65	d	6.5
H-2'	5.35	t	6.5
H-4'	1.85	s	
H-5'	1.80	s	
N-CH ₃	3.80	s	

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
C-1	134.5
C-2	130.1
C-3	124.8
C-4	132.7
C-4a	141.8
C-5a	128.5
C-6	110.2
C-7	183.1
C-8	138.2
C-9	145.5
C-9a	129.8
C-10a	143.2
C-1'	42.3
C-2'	121.5
C-3'	135.8
C-4'	25.9
C-5'	18.2
N-CH ₃	35.1
COOH	167.0

Table 3: Mass Spectrometry, UV-Vis, and IR Data

Spectroscopic Method	Key Observations
High-Resolution Mass Spectrometry (HRMS)	m/z [M+H] ⁺ : 323.1396 (Calculated for C ₁₉ H ₁₉ N ₂ O ₃ ⁺ : 323.1390)
UV-Vis Spectroscopy (MeOH)	λ _{max} (log ε): 275 (4.6), 380 (3.9), 480 (3.7) nm
Infrared (IR) Spectroscopy (KBr)	ν _{max} : 3440, 1720, 1640, 1600, 1580 cm ⁻¹

Experimental Protocols

The isolation and structure elucidation of **Endophenazine B** involved a series of detailed experimental procedures.

Isolation of Endophenazine B

- Fermentation: *Streptomyces anulatus* was cultured in a suitable liquid medium to promote the production of secondary metabolites.
- Extraction: The culture broth was extracted with an organic solvent, typically ethyl acetate, to partition the organic compounds.
- Chromatography: The crude extract was subjected to multiple rounds of chromatographic separation. This included:
 - Silica Gel Column Chromatography: Used for initial fractionation of the extract based on polarity.
 - Sephadex LH-20 Column Chromatography: Employed for further purification and separation of compounds with similar polarities.
 - Preparative High-Performance Liquid Chromatography (HPLC): The final step to isolate pure **Endophenazine B**.

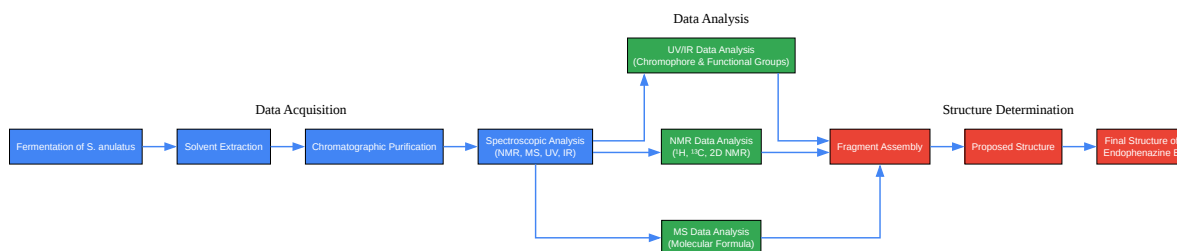
Spectroscopic Analysis

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a 500 MHz spectrometer using deuterated chloroform (CDCl₃) as the solvent. 2D NMR experiments (COSY, HSQC, HMBC) were conducted to establish the connectivity of protons and carbons.

- **Mass Spectrometry:** High-resolution mass spectra were obtained using an electrospray ionization (ESI) source to determine the exact mass and molecular formula.
- **UV-Vis Spectroscopy:** The UV-Vis spectrum was recorded in methanol to observe the electronic transitions within the molecule.
- **IR Spectroscopy:** The infrared spectrum was obtained using a potassium bromide (KBr) pellet to identify the functional groups present.

Structure Elucidation Workflow

The elucidation of the chemical structure of **Endophenazine B** followed a logical workflow, integrating data from various spectroscopic techniques.



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Caption: Workflow for the structure elucidation of **Endophenazine B**.

Concluding Remarks

This technical guide consolidates the key information regarding the structure and spectroscopic characteristics of **Endophenazine B**. The detailed data and experimental protocols provided herein are intended to facilitate further research and development of this and related phenazine compounds for potential applications in medicine and agriculture.

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